

Application Notes and Protocols for NT113 in Animal Models

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Compound of Interest

Compound Name: NT113

Cat. No.: B609667

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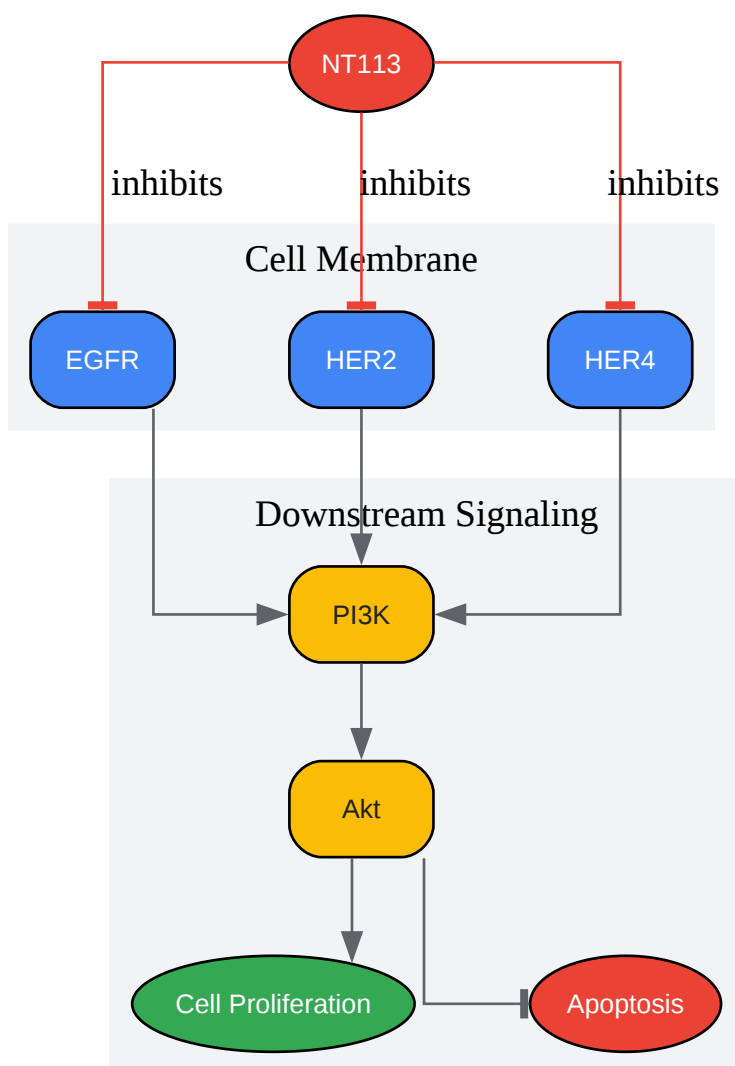
Introduction

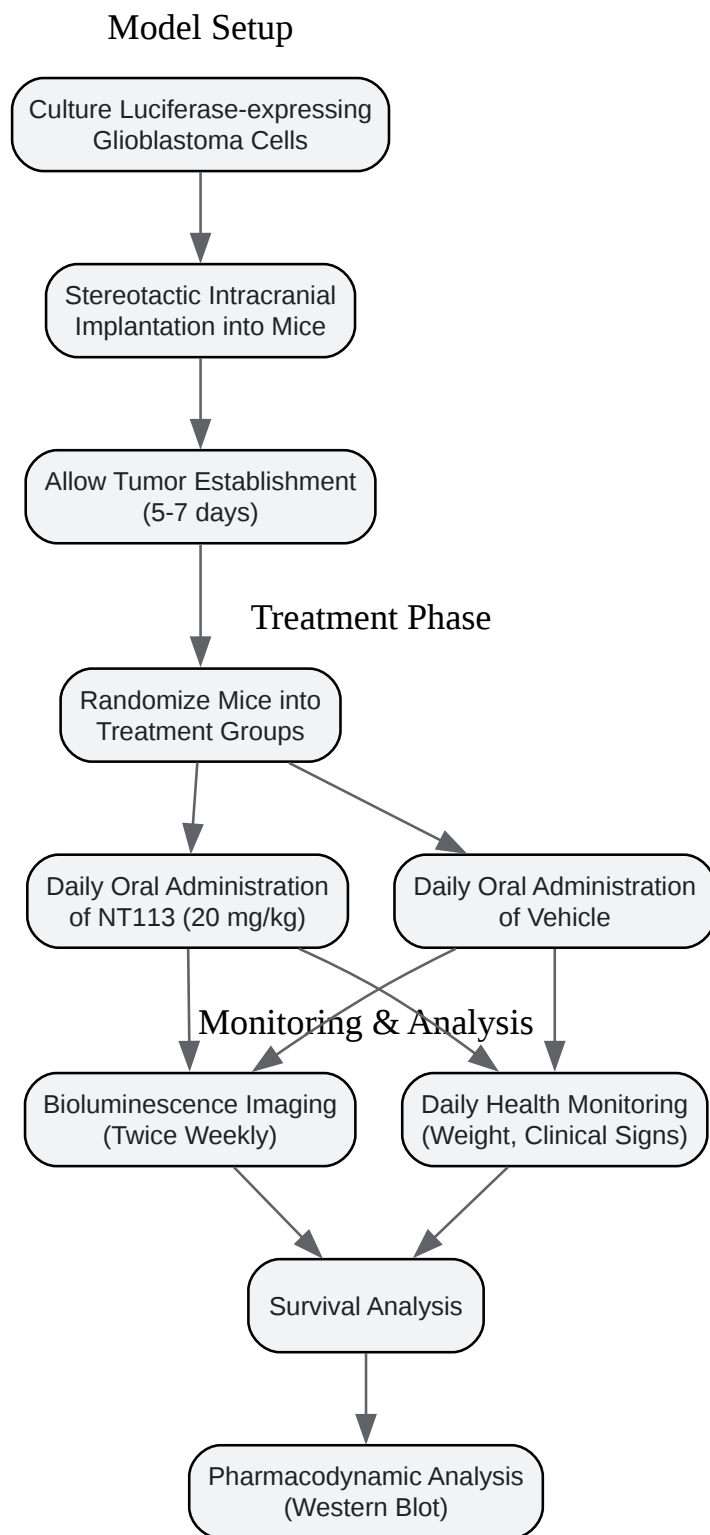
NT113 is a novel, irreversible pan-erbB inhibitor that targets the epidermal growth factor receptor (EGFR), human epidermal growth factor receptor 2 (HER2), and HER4.^[1] Preclinical studies have demonstrated its potential as a therapeutic agent for cancers characterized by the overexpression or mutation of erbB family receptors, particularly glioblastoma multiforme (GBM). A key advantage of **NT113** is its ability to cross the blood-brain barrier, making it a promising candidate for treating brain tumors.^[1]

These application notes provide detailed protocols for the use of **NT113** in a murine intracranial glioblastoma xenograft model, based on published preclinical data. The methodologies cover in vivo efficacy studies, including tumor growth monitoring and survival analysis, as well as pharmacodynamic assessments to confirm target engagement.

Mechanism of Action

NT113 exerts its anti-cancer effects by irreversibly binding to the kinase domains of EGFR, HER2, and HER4. This binding blocks the downstream signaling pathways, primarily the PI3K/Akt pathway, which are crucial for cell proliferation, survival, and differentiation. The inhibition of these pathways leads to reduced tumor cell proliferation and increased apoptosis.^[1]





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References

- 1. aacrjournals.org [aacrjournals.org]
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